

Toxicological Profiles of Bromophenol Compounds: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Bromophene*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological profiles of various bromophenol compounds. Bromophenols are a class of chemicals used as flame retardants, wood preservatives, and intermediates in chemical synthesis.^{[1][2]} Due to their widespread use and potential for environmental persistence, a thorough understanding of their toxicological effects is crucial for risk assessment and the development of safer alternatives.^[3] This document summarizes key quantitative toxicological data, details experimental methodologies from pivotal studies, and visualizes key signaling pathways and experimental workflows.

Core Toxicological Data

The toxicity of bromophenol compounds varies depending on the number and position of bromine atoms on the phenol ring.^[3] The following tables summarize acute and chronic toxicity data for several common bromophenols, providing a comparative overview of their toxic potential across different species and exposure routes.

Table 1: Acute Toxicity Data for Bromophenol Compounds

Compound	Organism	Exposure Route	Endpoint	Value	Reference
2,4,6-Tribromophenol (2,4,6-TBP)	Rat	Oral	LD50	1486 - >5000 mg/kg bw	[4] [5]
2,4,6-Tribromophenol (2,4,6-TBP)	Rat	Dermal	LD50	>2000 mg/kg bw	[4]
2,4,6-Tribromophenol (2,4,6-TBP)	Rat	Inhalation (4h)	LC50	>50,000 mg/m ³	[4]
2-Bromophenol (2-BP)	Rat	Oral	LD50	652 mg/kg bw	[4]
4-Bromophenol (4-BP)	-	Oral	-	Harmful if swallowed	[6]
Pentabromophenol (PBP)	Rat	Oral	LD50	250-300 mg/kg bw	[4]
2,4-Dibromophenol (2,4-DBP)	Scenedesmus quadricauda	Aquatic	96h EC50	8.73 mg/L	[7]
2,6-Dibromophenol (2,6-DBP)	Scenedesmus quadricauda	Aquatic	96h EC50	9.90 mg/L	[7]
2,4,6-Tribromophenol (2,4,6-TBP)	Scenedesmus quadricauda	Aquatic	96h EC50	2.67 mg/L	[7]

2,4-Dibromophenol (2,4-DBP)	Daphnia magna	Aquatic	48h EC50	2.17 mg/L	[7]
2,6-Dibromophenol (2,6-DBP)	Daphnia magna	Aquatic	48h EC50	2.78 mg/L	[7]
2,4,6-Tribromophenol (2,4,6-TBP)	Daphnia magna	Aquatic	48h EC50	1.57 mg/L	[7]
2,4,6-Tribromophenol (2,4,6-TBP)	Cyprinus carpio (Carp)	Aquatic	96h LC50	1.1 mg/L	[3]
Pentabromophenol (PBP)	Fish	Aquatic	96h LC50	0.1 mg/L	[4]

LD50: Median Lethal Dose. LC50: Median Lethal Concentration. EC50: Median Effective Concentration. bw: body weight.

Table 2: Chronic and Developmental Toxicity Data for Bromophenol Compounds

Compound	Organism	Study Type	Endpoint	Value	Reference
2,4,6-Tribromophenol (2,4,6-TBP)	Rat	Developmental	NOAEL	300 mg/kg bw/day	[8]
2-Bromophenol (2-BP)	Daphnia magna	21-day Reproduction	NOEC	0.2 mg/L	[4]
2,4,6-Tribromophenol (2,4,6-TBP)	Daphnia magna	21-day Reproduction	NOEC	0.1 mg/L	[4]

NOAEL: No Observed Adverse Effect Level. NOEC: No Observed Effect Concentration.

Key Experimental Protocols

The following sections detail the methodologies for key toxicological assessments cited in this guide. These protocols are essential for the replication and interpretation of the presented toxicological data.

OECD TG 422: Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test

This test guideline is designed to provide information on the possible health hazards arising from repeated exposure to a substance over a prolonged period, including effects on reproductive performance.

- Test Species: Sprague-Dawley (SD) rats.[\[3\]](#)
- Administration: Gavage.[\[3\]](#)
- Dosage Levels: 0 (vehicle), 100, 300, and 1,000 mg/kg/day.[\[3\]](#)

- Duration: Males are dosed for 42 days (14 days pre-mating, during mating, and 14 days post-mating). Females are dosed for 14 days pre-mating, during mating, gestation, and up to day 4 of lactation.[3]
- Parental Animals Parameters Monitored:
 - Clinical signs, body weight, food consumption.[3]
 - Estrous cycles, copulation, fertility, gestation duration, parturition.[3]
 - Organ weights, hematology, and clinical chemistry.[3]
- Offspring Parameters Monitored:
 - Viability, number of pups, body weight, and clinical signs.[3]

OECD TG 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This guideline specifies a method for determining the toxicity of substances to freshwater algae and cyanobacteria by measuring the inhibition of their growth.

- Test Species: *Scenedesmus quadricauda*. [7]
- Exposure: Logarithmic growth phase algae are exposed to a series of bromophenol concentrations in triplicate for 96 hours. [7]
- Maintenance: 50% of the exposure solution is replaced every 24 hours. [7]
- Initial Cell Density: Approximately 1.0×10^5 cells/mL. [7]
- Endpoint: Cell density is measured every 24 hours using a hemocytometer to determine the EC50 value. [7]

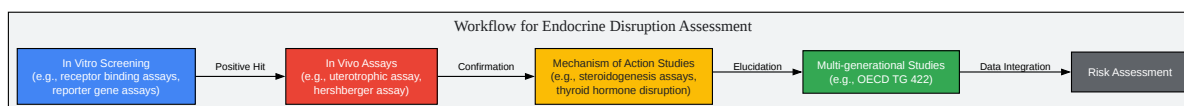
In Vitro Apoptosis Assay in Human Peripheral Blood Mononuclear Cells (PBMCs)

This protocol is used to assess the potential of bromophenols to induce programmed cell death (apoptosis).

- Test System: Human PBMCs isolated from leukocyte-platelet buffy coats.[3]
- Test Compounds: 2,4,6-Tribromophenol (2,4,6-TBP) and Pentabromophenol (PBP).[3]
- Concentrations: Ranging from 0.01 to 50 µg/mL.[3]
- Incubation Time: 24 hours.[3]
- Endpoints Measured:
 - Phosphatidylserine exposure (Annexin V staining).[3]
 - Mitochondrial membrane potential.[3]
 - Cytosolic calcium ion levels.[3]
 - Activation of caspases-3, -8, and -9.[3]
 - Cleavage of Poly (ADP-ribose) polymerase-1 (PARP-1).[3]
 - DNA fragmentation and chromatin condensation.[3]

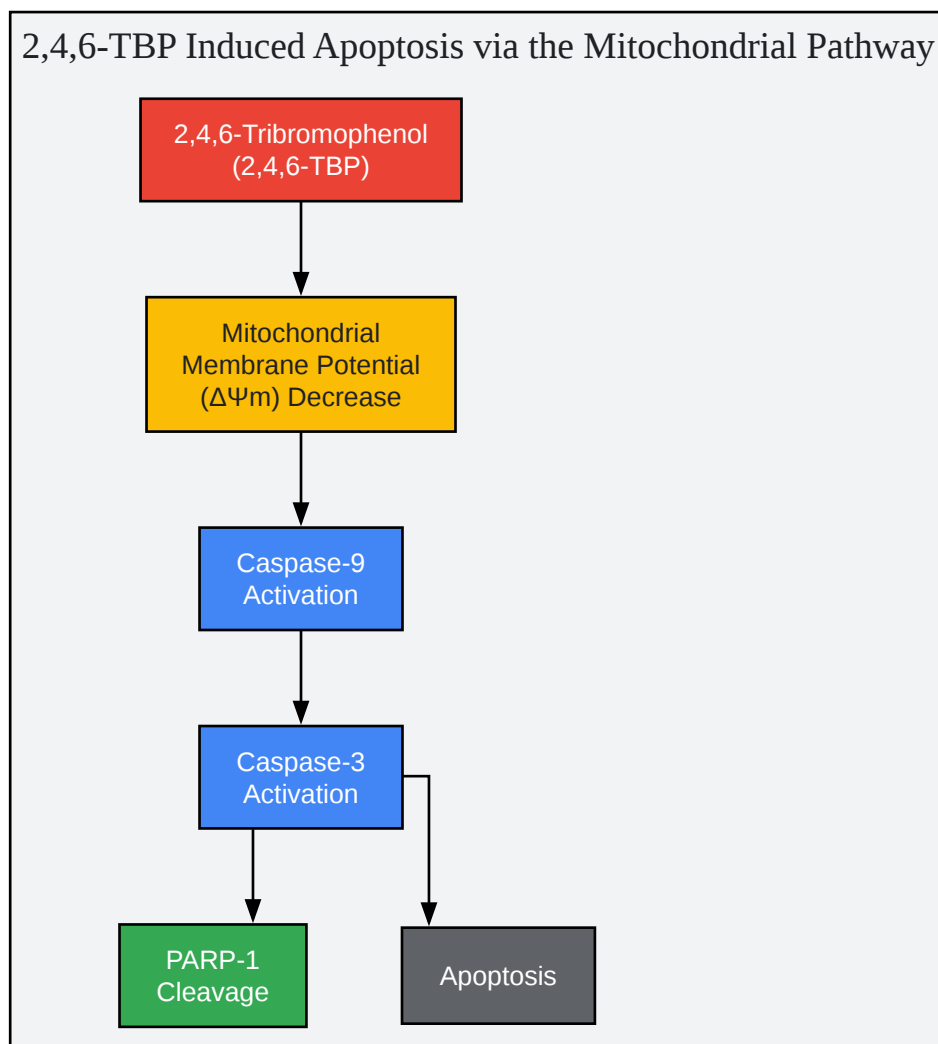
Signaling Pathways and Experimental Workflows

Bromophenols can exert their toxic effects through the modulation of various cellular signaling pathways. The following diagrams, generated using the DOT language, illustrate these pathways and common experimental workflows for toxicological assessment.



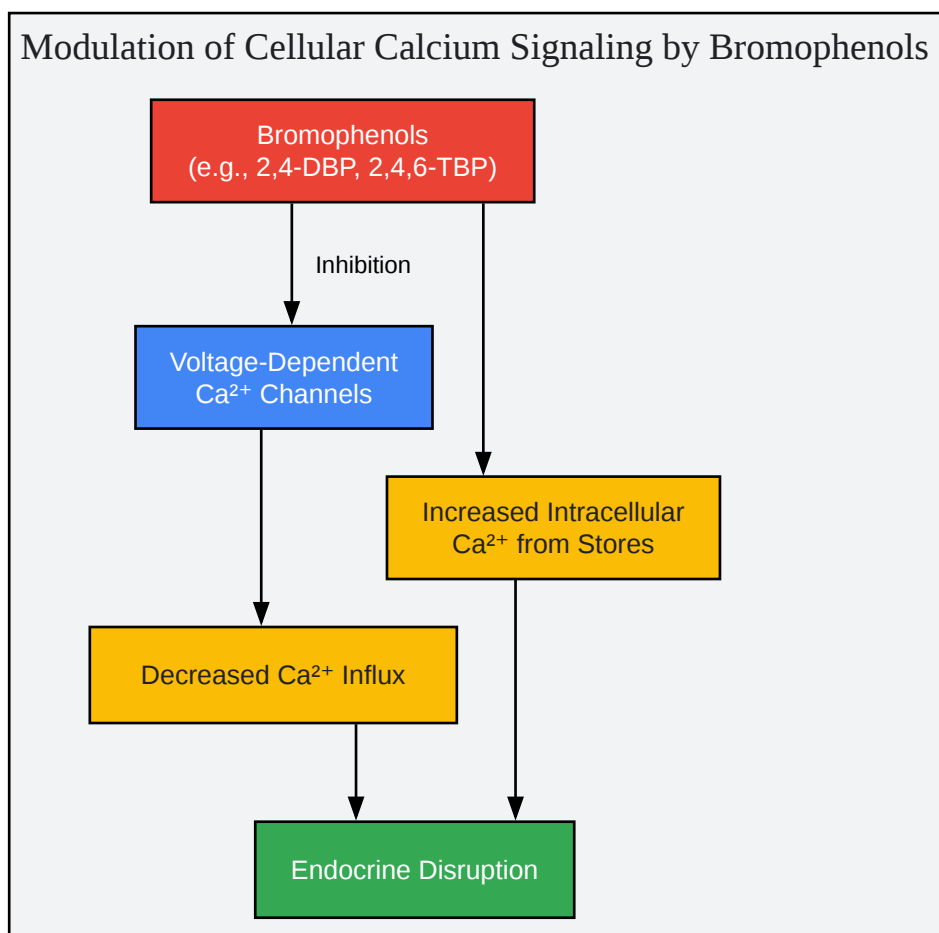
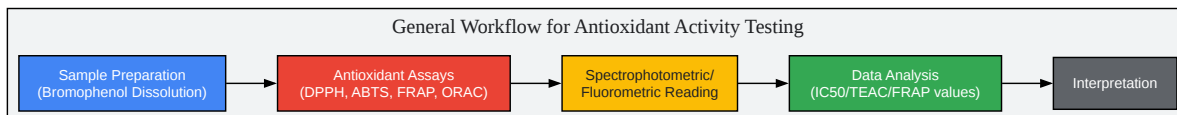
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Caption: A generalized workflow for assessing the endocrine-disrupting potential of bromophenols.[3]



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Caption: The proposed mechanism of 2,4,6-TBP-induced apoptosis in human PBMCs.[3]



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